

Mepivacaine hydrochloride molecular formula and weight

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Compound of Interest

Compound Name: Mepivacaine Hydrochloride

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Mepivacaine Hydrochloride: A Technical Overview

Mepivacaine hydrochloride is a local anesthetic of the amide type, widely utilized in dental and medical procedures for inducing localized numbness. This technical guide provides an in-depth look at its core physicochemical properties.

Physicochemical Properties

Mepivacaine hydrochloride is the hydrochloride salt form of mepivacaine.^[1] This salt form enhances its stability and solubility in water, making it suitable for injectable formulations.^[1] It presents as a white crystalline powder.^[1]

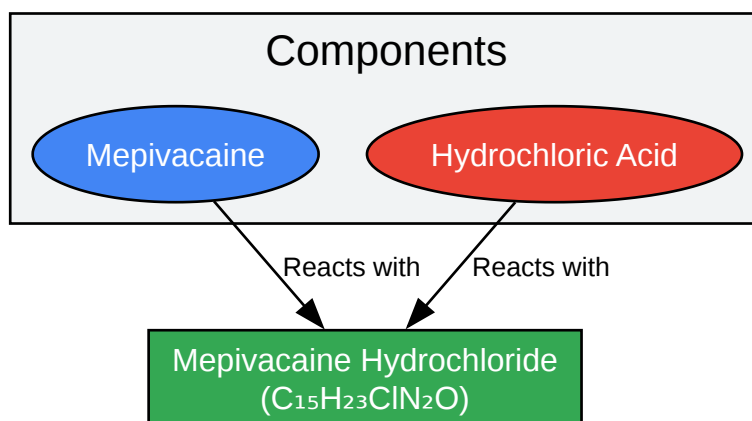
Below is a summary of the key molecular data for **mepivacaine hydrochloride**.

| Property | Value | Source |
|-------------------|---|--------------------|
| Molecular Formula | C ₁₅ H ₂₃ ClN ₂ O | [2][3] |
| Molecular Weight | 282.81 g/mol | [2][3][4][5][6][7] |
| IUPAC Name | N-(2,6-dimethylphenyl)-1-methylpiperidine-2-carboxamide;hydrochloride | [2][3] |
| CAS Number | 1722-62-9 | [2][5] |

Logical Relationship of Components

The molecular formula C₁₅H₂₃ClN₂O represents the complete salt, which is formed from the parent compound, mepivacaine, and hydrochloric acid.[2] The relationship can be visualized as follows:

Mepivacaine Hydrochloride Composition



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Caption: Formation of **Mepivacaine Hydrochloride** from its constituent components.

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